

# Application Note: Spectrophotometric Determination of Hexavalent Chromium [Cr(VI)] with 1,5-Diphenylcarbazone

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## Compound of Interest

Compound Name: 1,5-Diphenylcarbazone

Cat. No.: B7855421

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Audience: Researchers, scientists, and drug development professionals.

## Principle and Application

The spectrophotometric determination of hexavalent chromium [Cr(VI)] using 1,5-diphenylcarbazide (DPC) is a highly sensitive and selective method widely employed for environmental monitoring and industrial quality control. The toxicity of chromium is highly dependent on its oxidation state; Cr(VI) is a potent toxin and carcinogen, whereas trivalent chromium [Cr(III)] is a micronutrient.<sup>[1]</sup> This method allows for the specific quantification of the hazardous Cr(VI) species.

The chemical principle involves a two-step reaction in a strong acidic medium (pH  $\approx$  1.0).<sup>[1][2]</sup> First, Cr(VI) oxidizes 1,5-diphenylcarbazide (DPC) to **1,5-diphenylcarbazone** (DPCO), during which Cr(VI) is reduced to Cr(III).<sup>[2][4][5]</sup> Subsequently, the newly formed Cr(III) ions react with the **1,5-diphenylcarbazone** to form a stable, intensely colored magenta-violet complex.<sup>[2][4][6]</sup> The absorbance of this complex is measured at its maximum wavelength ( $\lambda_{\text{max}}$ ) of approximately 540 nm.<sup>[1][2][3]</sup> The color intensity is directly proportional to the initial concentration of Cr(VI) in the sample, adhering to the Beer-Lambert law within a specific concentration range.<sup>[4][7]</sup>

This method is specific for Cr(VI), as Cr(III) does not react with DPC.<sup>[4][8]</sup> To determine the total chromium concentration, any Cr(III) present in the sample must first be oxidized to Cr(VI).

using an oxidizing agent such as potassium permanganate or ammonium persulfate.[1][9] The Cr(III) concentration can then be calculated by subtracting the initial Cr(VI) concentration from the total chromium concentration.[1]

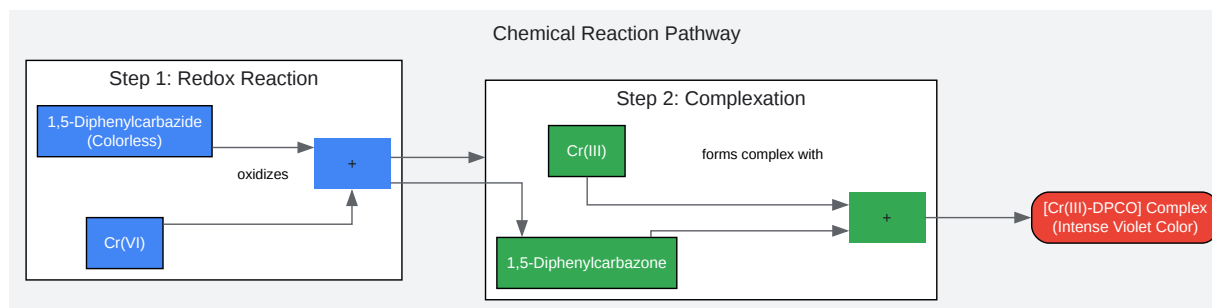
## Quantitative Data Summary

The following table summarizes key quantitative parameters for the spectrophotometric determination of Cr(VI) using **1,5-diphenylcarbazone**.

Parameter	Typical Value / Range	Notes
Maximum Wavelength ( $\lambda_{\text{max}}$ )	540 - 543 nm	The peak absorbance wavelength for the Cr(III)-DPCO complex.[1][2][6]
Optimal pH	~1.0	A strongly acidic environment is required for the reaction.[1][2][3]
Linearity Range	0.03 - 3.0 mg/L	The range can vary based on specific protocol and instrument path length.[6][7][10]
Limit of Detection (LOD)	0.02 - 0.2 mg/L	Can be lowered significantly with preconcentration techniques.[2][5][6]
Molar Absorptivity	High (e.g., $4.2 \times 10^5 \text{ L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$ )	Indicates the high sensitivity of the method, especially with enrichment.[11]
Color Development Time	5 - 15 minutes	The colored complex forms rapidly and is stable for a limited time.[1][2][7]
Common Interferences	Iron ( $\text{Fe}^{3+}$ ), Copper ( $\text{Cu}^{2+}$ ), Nickel ( $\text{Ni}^{2+}$ )	Fe(III) is a significant interferent but can be masked with agents like NaF.[1][3][12]

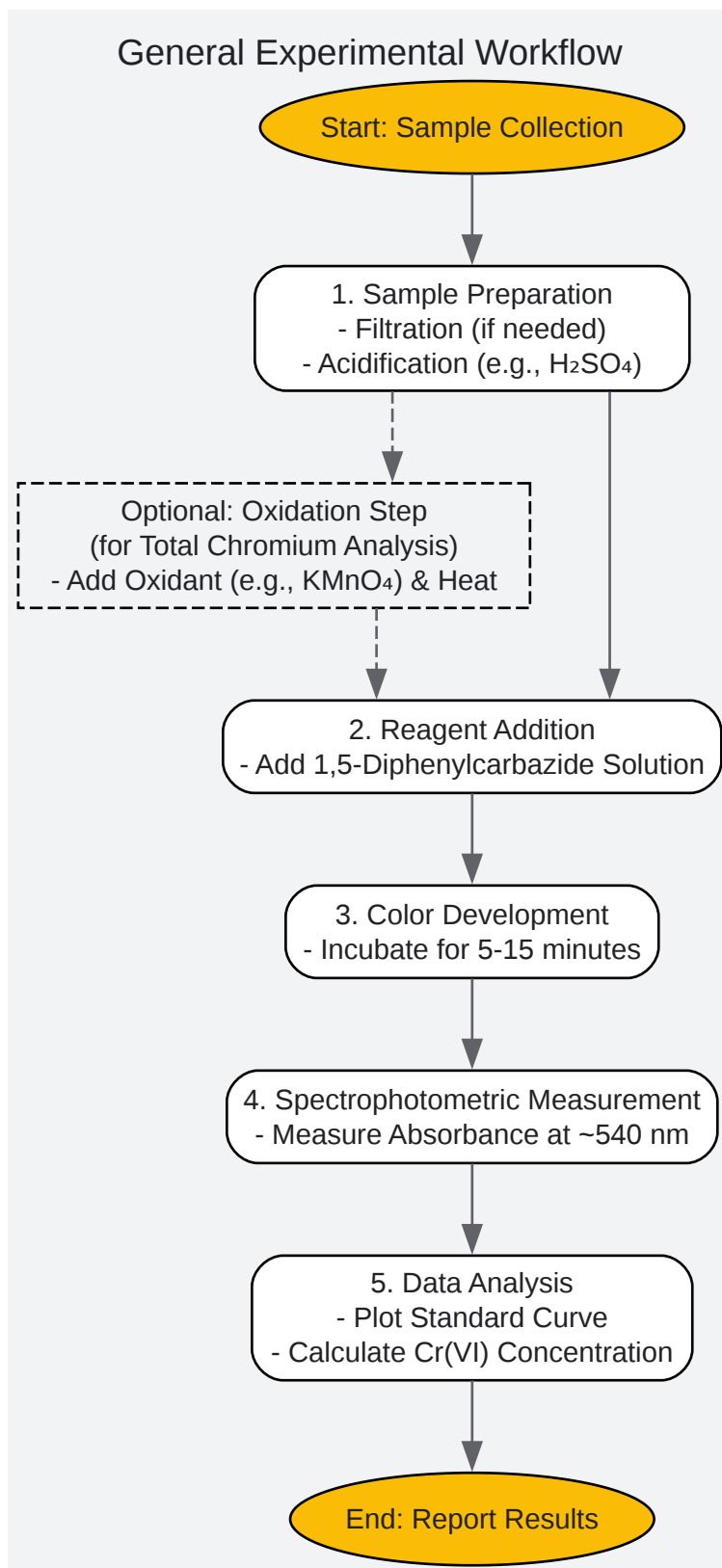
## Chemical Reaction and Experimental Workflow

The diagrams below illustrate the chemical reaction pathway and the general experimental workflow for this analytical method.



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Caption: Chemical reaction pathway for Cr(VI) detection.



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